

What is the chemical structure of [Compound Name]?

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Compound of Interest

Compound Name: LY302148

Cat. No.: B1675660

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An In-depth Technical Guide to Abemaciclib

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and pharmacological properties of Abemaciclib, a potent and selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6). It is intended to serve as a technical resource for professionals in the fields of oncology research and drug development.

Chemical Structure and Properties

Abemaciclib, with the chemical formula $C_{27}H_{32}F_2N_8$, is an orally administered small molecule. [1] Its IUPAC name is N-[5-[(4-ethylpiperazin-1-yl)methyl]-2-pyridinyl]-5-fluoro-4-(7-fluoro-2-methyl-3-propan-2-ylbenzimidazol-5-yl)pyrimidin-2-amine.[1] The compound is also known by its laboratory code, LY2835219.[1][2][3]

Molecular Structure:

Caption: A typical workflow for assessing Abemaciclib-induced cell cycle arrest using flow cytometry.

This protocol provides a general framework for evaluating the in vivo efficacy of Abemaciclib in a xenograft mouse model.

- Tumor Implantation:

- Implant human cancer cells (e.g., OSC-19 tongue squamous carcinoma cells) subcutaneously into immunocompromised mice (e.g., BALB/c nude mice).

[3]2. Treatment Administration:

- Once tumors reach a palpable size, randomize mice into treatment and control groups.
- Administer Abemaciclib orally (e.g., by gavage) at a specified dose and schedule (e.g., 45-90 mg/kg, once daily for fourteen days). The vehicle control group receives the formulation buffer.

[3]3. Tumor Growth Measurement:

- Measure tumor volume at regular intervals (e.g., twice weekly) using calipers.
- Endpoint Analysis:
 - At the end of the study, euthanize the mice and excise the tumors.
 - Tumor weight can be measured, and tumors can be processed for further analysis (e.g., Western blotting for target engagement).

This technical guide provides a foundational understanding of Abemaciclib. For more detailed information, researchers are encouraged to consult the cited literature.

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References

- 1. Abemaciclib | C₂₇H₃₂F₂N₈ | CID 46220502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Abemaciclib | LY2835219 | CDK4/6 inhibitor | TargetMol [targetmol.com]
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